

Application Note: Infrared Spectroscopy of 4-Ethyl-5-methyloctane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Ethyl-5-methyloctane

CAS No.: 62016-24-4

Cat. No.: B14538802

[Get Quote](#)

Introduction

4-Ethyl-5-methyloctane is a branched alkane with the chemical formula $C_{11}H_{24}$.^[1] As with other alkanes, infrared (IR) spectroscopy is a powerful analytical technique for its characterization. This method is particularly useful for identifying the presence of C-H bonds and for confirming the absence of other functional groups. The IR spectrum of alkanes is characterized by strong absorptions arising from C-H stretching and bending vibrations.^{[2][3]} This application note details the expected infrared spectral characteristics of **4-Ethyl-5-methyloctane** and provides a protocol for obtaining its spectrum.

Principle of Infrared Spectroscopy

Infrared spectroscopy measures the interaction of infrared radiation with matter. When a molecule absorbs infrared radiation, it transitions to a higher vibrational state. The specific frequencies of radiation that a molecule absorbs are characteristic of its molecular structure and the types of chemical bonds present. For alkanes like **4-Ethyl-5-methyloctane**, the primary absorptions are due to the stretching and bending vibrations of the C-H and C-C bonds.

Data Presentation: Expected Infrared Absorption Bands for **4-Ethyl-5-methyloctane**

The infrared spectrum of a simple alkane is dominated by C-H stretching and bending vibrations.[2][3] The C-C stretching and bending bands are generally weak and occur in the fingerprint region, making them less useful for diagnostic purposes.[3] Based on the structure of **4-Ethyl-5-methyloctane**, which contains methyl (CH₃) and methylene (CH₂) groups, the following characteristic absorption bands are expected.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Intensity
2962 - 2853	C-H Stretch	Alkane (CH ₃ , CH ₂)	Strong
1465 - 1450	C-H Bend (Scissoring)	Methylene (CH ₂)	Medium
1375 - 1365	C-H Bend (Rocking)	Methyl (CH ₃)	Medium
~722	C-H Rock (in-plane)	Long Chain (CH ₂) _n , n≥4	Weak

Experimental Protocol: Acquiring the Infrared Spectrum of 4-Ethyl-5-methyloctane

This protocol outlines the procedure for obtaining a neat (pure liquid) infrared spectrum of **4-Ethyl-5-methyloctane** using a Fourier Transform Infrared (FTIR) spectrometer with salt plates (e.g., NaCl or KBr).

Materials and Equipment

- **4-Ethyl-5-methyloctane** sample
- FTIR Spectrometer
- Sodium chloride (NaCl) or potassium bromide (KBr) salt plates and holder
- Pasteur pipettes
- Dry, IR-transparent solvent for cleaning (e.g., spectroscopic grade acetone or hexane)

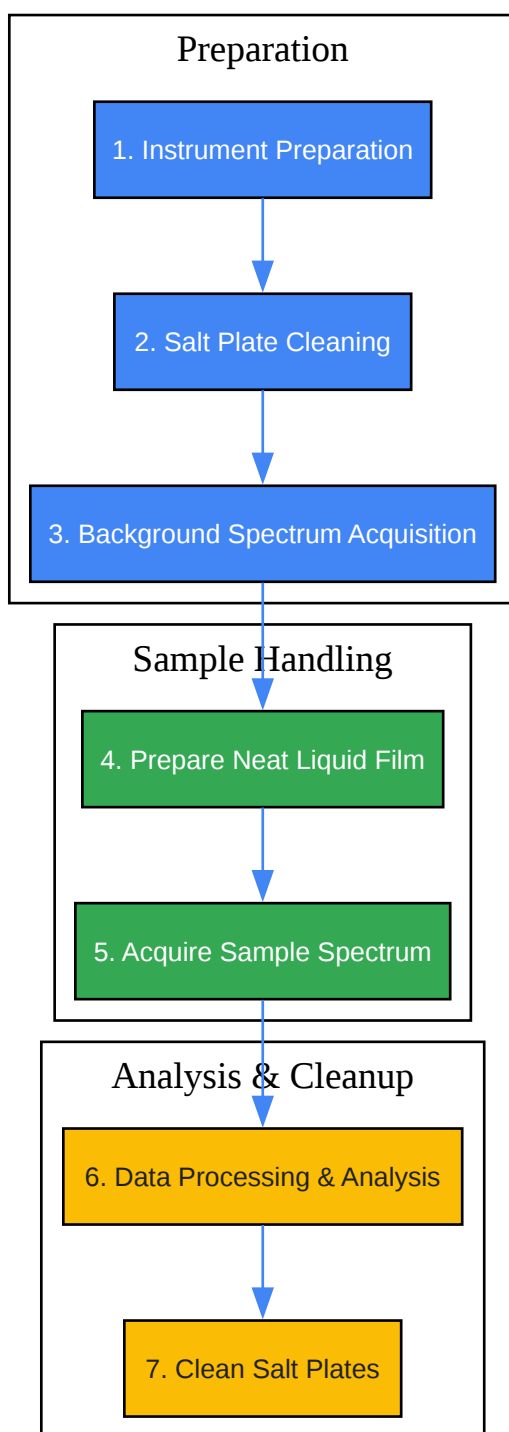
- Lens tissue
- Gloves

Procedure

- Instrument Preparation:
 - Ensure the FTIR spectrometer is powered on and has completed its startup diagnostics.
 - Open the sample compartment.
- Salt Plate Preparation:
 - Handle the salt plates with gloves to avoid moisture and oils from your hands.
 - Clean the surfaces of the two salt plates with a lens tissue lightly dampened with a dry, volatile solvent. Allow the solvent to evaporate completely.
- Background Spectrum Acquisition:
 - Place the clean, empty salt plate holder into the sample compartment.
 - Close the sample compartment lid.
 - Acquire a background spectrum. This will subtract the absorbance from atmospheric CO₂ and water vapor, as well as any absorbance from the salt plates themselves.
- Sample Preparation (Neat Liquid Film):
 - Remove the salt plate holder from the spectrometer.
 - Using a clean Pasteur pipette, place one to two drops of the **4-Ethyl-5-methyloctane** sample onto the center of one of the salt plates.^[4]
 - Carefully place the second salt plate on top of the first, spreading the liquid into a thin, uniform film.^[4] Avoid introducing air bubbles.
 - Place the "sandwich" of salt plates into the sample holder.

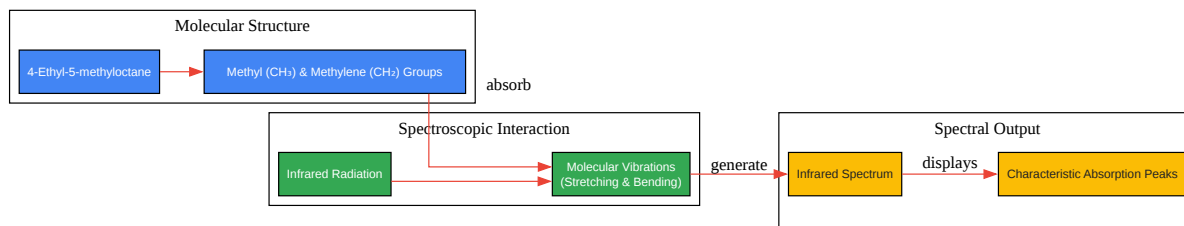
- Sample Spectrum Acquisition:
 - Insert the sample holder containing the prepared salt plates into the sample compartment of the FTIR spectrometer.
 - Close the sample compartment lid.
 - Acquire the sample spectrum. The instrument's software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
- Data Processing and Analysis:
 - Label the significant peaks in the spectrum with their corresponding wavenumbers.
 - Compare the obtained spectrum with the expected absorption bands for alkanes to confirm the identity and purity of the sample.
- Cleaning:
 - Disassemble the salt plates.
 - Clean the plates thoroughly with a dry, volatile solvent and lens tissue.
 - Store the salt plates in a desiccator to protect them from moisture.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for obtaining the IR spectrum of **4-Ethyl-5-methyloctane**.



[Click to download full resolution via product page](#)

Caption: Relationship between molecular structure and the resulting infrared spectrum.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Ethyl-5-methyloctane | C₁₁H₂₄ | CID 21201046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. uobabylon.edu.iq [uobabylon.edu.iq]
- 3. orgchemboulder.com [orgchemboulder.com]
- 4. webassign.net [webassign.net]
- To cite this document: BenchChem. [Application Note: Infrared Spectroscopy of 4-Ethyl-5-methyloctane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14538802/docs#application-note-infrared-spectroscopy-of-4-ethyl-5-methyloctane\]](https://www.benchchem.com/product/b14538802/docs#application-note-infrared-spectroscopy-of-4-ethyl-5-methyloctane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)